

# An In-depth Technical Guide to Methyl Eichlerianate: Physical and Chemical Characteristics

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## Compound of Interest

Compound Name: *Methyl Eichlerianate*

Cat. No.: *B15596519*

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## Abstract

**Methyl Eichlerianate**, a naturally occurring triterpenoid, has garnered interest within the scientific community for its potential therapeutic applications. As the methyl ester of Eichlerianic acid, this compound belongs to the dammarane class of triterpenoids, a group of molecules known for their diverse biological activities. This technical guide provides a comprehensive overview of the known physical and chemical characteristics of **Methyl Eichlerianate** and its parent compound, Eichlerianic acid. The information presented herein is intended to serve as a foundational resource for researchers engaged in natural product chemistry, pharmacology, and drug development.

## Introduction

**Methyl Eichlerianate** is a tetracyclic triterpenoid first identified as a constituent of *Aglaia lanuginosa*, a plant species belonging to the Meliaceae family. Its structure is derived from the dammarane skeleton, a common framework for a wide array of bioactive natural products. The parent compound, Eichlerianic acid, has been isolated from various plant sources, including *Cabralea canjerana* and *Aglaia cucullata*. Research into Eichlerianic acid has revealed promising biological activities, including antioxidant, cytotoxic, and antiviral properties, suggesting that **Methyl Eichlerianate** may hold similar therapeutic potential. This guide will

detail the available data on the physicochemical properties and spectroscopic characterization of these related compounds.

## Physicochemical Properties

The quantitative physical and chemical data for **Methyl Eichlerianate** and Eichlerianic acid are summarized below. It is important to note that while some data for **Methyl Eichlerianate** is available, more extensive characterization has been performed on its parent acid.

Table 1: Physical and Chemical Properties

Property	Methyl Eichlerianate	Eichlerianic Acid	Source(s)
Molecular Formula	C <sub>31</sub> H <sub>52</sub> O <sub>4</sub>	C <sub>30</sub> H <sub>50</sub> O <sub>4</sub>	[1]
Molecular Weight	488.74 g/mol	474.72 g/mol	[2]
CAS Number	56421-12-6	56421-13-7	[1]
Physical Description	Powder	-	
Solubility	Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	-	

## Spectroscopic Data

The structural elucidation of **Methyl Eichlerianate** and Eichlerianic acid has been accomplished through various spectroscopic techniques. The following tables summarize the key spectral data.

## Mass Spectrometry

High-resolution mass spectrometry has been instrumental in determining the molecular formula of these compounds.

Table 2: Mass Spectrometry Data

Compound	Ionization Mode	Observed m/z	Interpretation	Source(s)
Methyl Isoeichlerianate	ESI-MS	489	$[M+H]^+$	
Eichlerianic Acid	HR-ESI-TOFMS	-	$C_{30}H_{50}O_4$	[2]

## Infrared (IR) Spectroscopy

The IR spectrum of Eichlerianic acid reveals characteristic functional groups.

Table 3: Infrared (IR) Spectroscopy Data for Eichlerianic Acid

Wavenumber (cm <sup>-1</sup> )	Functional Group	Source(s)
3421	Hydroxyl (-OH)	[2]
1704	Carbonyl (C=O) of a carboxylic acid	[2]
1376	Gem-dimethyl	[2]
1078	Ether (C-O-C)	[2]

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon and proton framework of the molecule. While complete NMR data for **Methyl Eichlerianate** is not readily available in the searched literature, data for the parent Eichlerianic acid offers significant structural insights.

Table 4: <sup>1</sup>H-NMR Spectral Data for Eichlerianic Acid

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment	Source(s)
3.63	dd	5.5, 9.8	H-24 (oxymethine proton)	[2]
0.8 - 1.3	-	-	Seven tertiary methyl groups	[2]

## Biological Activity

The primary biological activities reported in the literature are associated with Eichlerianic acid. These findings provide a strong basis for investigating the bioactivity of its methyl ester derivative, **Methyl Eichlerianate**.

Table 5: Biological Activity of Eichlerianic Acid

Activity	Assay Details	Results	Source(s)
Antiviral	Inhibition of Herpes Simplex Virus 1 (HSV-1) replication in Vero cells	IC <sub>50</sub> = 8 $\mu$ g/mL	
Trypanocidal	Activity against Trypanosoma cruzi	IC <sub>50</sub> = 10 $\mu$ g/mL	[2]
Antioxidant	-	Strong antioxidant properties reported	[2]
Cytotoxic	Activity against MCF-7 breast cancer cells	Cytotoxic effects observed	[2]

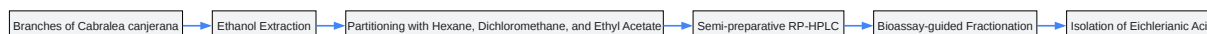
## Experimental Protocols

Detailed experimental protocols for the isolation and biological evaluation of Eichlerianic acid have been described in the literature. These methods can be adapted for studies on **Methyl**

Eichlerianate.

## Isolation of Eichlerianic Acid from *Cabralea canjerana*

A bioassay-guided fractionation approach was employed to isolate Eichlerianic acid from the branches of *Cabralea canjerana*.<sup>[2]</sup> The general workflow is as follows:



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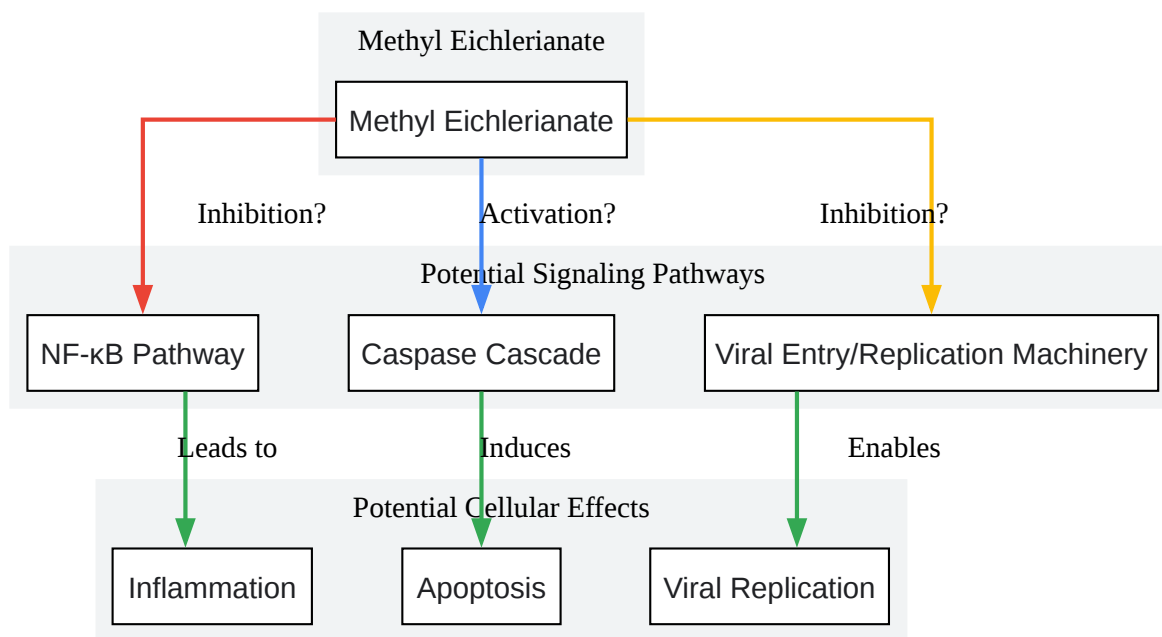
*Figure 1: General workflow for the isolation of Eichlerianic acid.*

## Antiviral Activity Assay

The antiviral activity of Eichlerianic acid against Herpes Simplex Virus 1 (HSV-1) was assessed by observing the inhibition of the virus-induced cytopathic effect in Vero (African green monkey kidney) cells. The  $IC_{50}$  value was determined as the concentration of the compound that inhibited 50% of the viral cytopathic effect.

## Signaling Pathways and Logical Relationships

While specific signaling pathways for **Methyl Eichlerianate** have not been elucidated, the reported cytotoxic and anti-inflammatory potential of related triterpenoids suggests possible interactions with key cellular signaling cascades. The following diagram illustrates a hypothetical relationship based on the known activities of similar compounds.



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Figure 2: Hypothetical signaling pathways potentially modulated by **Methyl Eichlerianate**.

## Conclusion

**Methyl Eichlerianate** is a dammarane-type triterpenoid with a chemical profile that suggests potential for biological activity. While comprehensive data on the methyl ester itself is still emerging, the known properties of its parent compound, Eichlerianic acid, provide a strong rationale for further investigation. The antioxidant, cytotoxic, and antiviral activities of Eichlerianic acid highlight promising avenues for future research into **Methyl Eichlerianate**. This guide consolidates the current understanding of its physical and chemical characteristics to support and facilitate ongoing and future research endeavors in the field of natural product-based drug discovery. Further studies are warranted to fully characterize **Methyl Eichlerianate** and elucidate its mechanisms of action.

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